

Operational Guide: Safe Handling & PPE for FMF-02-063-1

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Compound of Interest

Compound Name: FMF-02-063-1

CAS No.: 1980884-01-2

Cat. No.: B607485

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Compound Profile & Hazard Assessment

Before handling, the researcher must understand the specific biological risks associated with this molecule. Unlike general organic solvents, the primary risk here is mechanism-based toxicity.

Parameter	Technical Specification
Compound ID	FMF-02-063-1
Chemical Class	5,11-dihydro-6H-benzo[e]pyrimido[5,4-b][1,4]diazepin-6-one derivative
Mechanism	Reversible dual inhibitor of PI3K- δ (Delta) and PI3K- γ (Gamma)
Potency	High (: PI3K- δ = 2.1 nM; PI3K- γ = 6.5 nM)
Physical State	Solid powder (typically supplied as off-white/yellow solid)
Primary Hazard	Immunosuppression & Reproductive Toxicity. PI3K- δ/γ are critical for B-cell and T-cell function.[1][2] Inhalation or systemic absorption may suppress immune response or affect fetal development.
OEB Rating	Band 4 (Estimated) – Handling requires high containment.

Hierarchy of Controls: The "Zero-Exposure" Standard

PPE is the last line of defense. The primary safety mechanism for **FMF-02-063-1** is engineering containment.

- Solids Handling (Weighing): MUST be performed in a Class II Biological Safety Cabinet (BSC) or a Powder Containment Hood (HEPA filtered).
 - Prohibited: Weighing on an open benchtop.
- Solution Handling: Once dissolved (e.g., in DMSO), the compound can be handled in a standard certified chemical fume hood.
- Static Control: Use an ionizing bar or anti-static gun during weighing to prevent powder dispersal (electrostatic "fly-away" is common with diazepin-one scaffolds).

Personal Protective Equipment (PPE) Matrix

For a compound of this potency, standard lab PPE is insufficient. Adhere to the "Double-Barrier" protocol.

A. Hand Protection (Critical)

- Layer 1 (Inner): Nitrile, 4-5 mil (e.g., Kimberly-Clark Purple Nitrile).
- Layer 2 (Outer): Nitrile, Extended Cuff, 6-8 mil.
- Rationale: DMSO (the standard solvent for **FMF-02-063-1**) permeates latex and thin nitrile rapidly, carrying the potent inhibitor through the skin.
- Protocol:
 - Inspect inner gloves for micro-tears by inflating with air.
 - Don outer gloves over the lab coat cuff (taped seal preferred for prolonged handling).
 - Change Frequency: Immediately upon splash; every 30 minutes during active handling.

B. Respiratory & Facial Protection

- Scenario A (Inside BSC/Hood): Safety glasses with side shields + Surgical mask (product protection).
- Scenario B (Open Bench/Spill Cleanup): N95 or P100 Respirator (Fit-tested) + Goggles.
 - Note: If the powder becomes airborne outside a hood, evacuate the immediate area.

C. Body Protection

- Standard: Tyvek® lab coat or rear-closing gown (impervious to fluids).
- Wrist Coverage: The "weakest link" is the wrist gap. Use thumb-loop gowns or tape the outer glove to the sleeve.

Step-by-Step Experimental Workflows

Workflow A: Solubilization (Powder

Stock Solution)

This is the highest-risk moment due to the potential for aerosolization.

- Preparation: Place a pre-weighed vial, solvent (DMSO), and pipettes inside the BSC.
- Solvent Addition: Add DMSO gently down the side of the vial wall to avoid displacing powder.
 - Target Concentration: 10 mM is standard. (MW 508.6 g/mol).^[3]
 - Calculation: For 1 mg of **FMF-02-063-1**, add 196.6 L of DMSO.
- Dissolution: Vortex inside the hood. Ensure the cap is tightly sealed with Parafilm before vortexing.
- Decontamination: Wipe the exterior of the vial with a Kimwipe soaked in 10% bleach or 70% ethanol before removing it from the hood.

Workflow B: In Vitro Assay Setup

- Dilution: Perform all serial dilutions in a deep-well plate inside the hood.
- Transfer: When moving plates to a plate reader or incubator, use an adhesive plate seal. Do not transport open plates containing nanomolar inhibitors.

Mechanism of Action & Biological Context

Understanding the pathway reinforces the need for safety. **FMF-02-063-1** blocks the PI3K/AKT signaling cascade, specifically in immune cells.

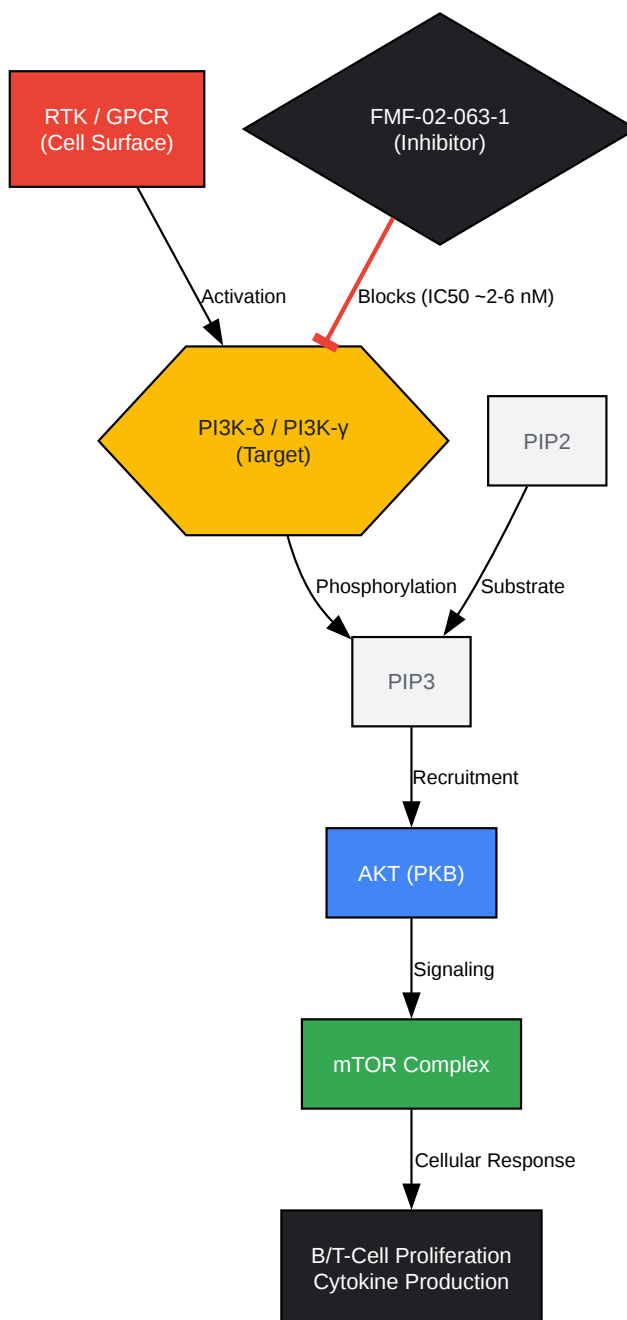


Figure 1: Mechanism of Action for FMF-02-063-1.
The compound selectively blocks PI3K- δ/γ , halting downstream AKT/mTOR immune signaling.

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Emergency Procedures

Event	Immediate Action
Skin Exposure	1. Do not scrub (abrasion increases absorption). 2. Rinse with copious water for 15 mins. 3. Discard contaminated gloves as hazardous waste.
Eye Exposure	Flush at eyewash station for 15 mins. Hold eyelids open. Seek medical attention immediately (bring SDS/Compound ID).
Powder Spill	1. Evacuate area. 2. Don N95/P100 respirator. 3. Cover spill with wet paper towels (DMSO or water) to prevent dust. 4. Wipe up and place in hazardous waste.

Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic).
- Liquids: Collect in a dedicated "High Potency/Toxic" solvent waste stream. Do not mix with general organic waste if possible, to prevent cross-contamination of bulk waste.
- Solids: Pipette tips, vials, and gloves must be double-bagged and labeled "Contaminated with High Potency Kinase Inhibitor."

References

- Primary Discovery: Clapham, K. M., et al. (2016). "Discovery of a Series of 5,11-Dihydro-6H-benzo[e]pyrimido[5,4-b][1,4]diazepin-6-ones as Selective PI3K- δ/γ Inhibitors." ACS Medicinal Chemistry Letters, 7(10), 908–912.[3] [Link](#)
- Chemical Probe Data: Stanford University, Gray Lab. "**FMF-02-063-1** Compound Profile." Probes & Drugs / Gray Lab Database. [Link](#)
- Target Context: Okkenhaug, K., et al. (2014). "PI3K in lymphocyte development, differentiation and activation." Nature Reviews Immunology, 14, 557–569. [Link](#)

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- 2. Discovery of a Series of 5,11-Dihydro-6H-benzo[e]pyrimido[5,4-b][1,4]diazepin-6-ones as Selective PI3K- δ/γ Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. graylab.stanford.edu [graylab.stanford.edu]
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